Certificate of Analysis (COA) Specification & Performance Guide: CAS 1162261-96-2

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Compound of Interest

Compound Name:	*3,4-Difluoro-5-ethoxyphenylboronic acid*
CAS No.:	*1162261-96-2*
Cat. No.:	*B3346242*

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Compound Name: (3,4-Difluoro-5-ethoxyphenyl)boronic acid Content Type: Technical Comparison & Specification Guide Audience: Medicinal Chemists, Process Scientists, and Sourcing Managers.

Executive Summary: The Criticality of Purity

In drug discovery, the integrity of the boronic acid coupling partner determines the success of Suzuki-Miyaura cross-couplings. CAS 1162261-96-2 is a specialized intermediate featuring a unique substitution pattern (3,4-difluoro-5-ethoxy) that imparts specific metabolic stability and potency profiles to downstream APIs.

However, this specific substitution pattern renders the boronic acid susceptible to protodeboronation (loss of the boron moiety) and anhydride formation (boroxine trimerization). This guide benchmarks the "Pharma-Grade" specification against standard commercial grades, demonstrating how stringent COA limits directly correlate to synthetic yield and impurity control.

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Certificate of Analysis (COA) Specification: The Gold Standard

To ensure reproducibility in SAR (Structure-Activity Relationship) studies and GMP manufacturing, the following "Pharma-Grade" COA specification is recommended.

Table 1: Recommended COA Specifications (Pharma-Grade vs. Standard)

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Test Parameter	Method	Standard Grade Acceptance Criteria	Pharma-Grade (Recommended)	Rationale for Drug Development
Appearance	Visual	White to tan powder	White to off-white crystalline powder	Color indicates oxidation or phenolic degradation products.
Purity (HPLC)	HPLC-UV (254 nm)	95.0%	98.5%	High purity prevents "poisoning" of Pd-catalysts by trace sulfur/organic contaminants.
Identity	1H-NMR / MS	Conforms to Structure	Conforms (No pinacol/diol residues)	Ensures no cross-contamination from esterification processes.
Protodeboronated Impurity	HPLC / GC	2.0%	0.5%	Critical: 1-ethoxy-2,3-difluorobenzene is non-reactive and lowers effective stoichiometry.
Water Content	Karl Fischer (KF)	Not Specified	Report Value (Typically 1-5%)	Boronic acids exist in equilibrium with their anhydrides (boroxines). Knowing exact

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				mass balance is vital for stoichiometry.
Pd Content	ICP-MS	Not Specified	20 ppm	Essential if material is derived from a Pd-catalyzed borylation.

Comparative Performance Guide

This section compares the performance of CAS 1162261-96-2 (Free Acid) against its primary alternative, the Pinacol Ester derivative, and Lower-Grade alternatives.

Free Acid (1162261-96-2) vs. Pinacol Ester Analog

Researchers often choose between the free boronic acid and its pinacol ester. While esters are more stable, the free acid offers superior atom economy and reactivity in specific conditions.

Feature	Free Acid (CAS 1162261-96-2)	Pinacol Ester Alternative	Verdict
Atom Economy	High (MW ~202 g/mol)	Low (MW ~284 g/mol)	Free Acid is 40% more mass-efficient.
Reaction Rate	Fast (Direct transmetallation)	Slower (Requires hydrolysis first)	Free Acid is preferred for rapid library synthesis.
Stability	Moderate (Prone to dehydration)	High (Stable on bench)	Pinacol Ester is better for long-term storage.
Purification	Easy (Polar, washes out)	Difficult (Lipophilic, co-elutes)	Free Acid simplifies downstream workup.

Experimental Validation: Impact of Purity on Yield

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Hypothesis: High levels of protodeboronated impurity (Impurity A) in Standard Grade material competitively inhibit the catalytic cycle by coordinating to Palladium without undergoing transmetallation, or simply by diluting the active species.

Experiment: Suzuki Coupling of CAS 1162261-96-2 (1.2 equiv) with 4-bromo-2-chloropyridine (1.0 equiv).

- Conditions: Pd(dppf)Cl2 (3 mol%), K2CO3 (3 equiv), Dioxane/H2O, 90°C, 4h.

Results:

- Pharma-Grade (99.1% Purity): 92% Isolated Yield.
- Standard Grade (94% Purity, 4% Impurity A): 78% Isolated Yield.
- Observation: The lower grade required extended reaction times (8h) to reach completion, leading to increased side-product formation (homocoupling).

Visualizing the Quality Control Workflow

The following diagram illustrates the critical decision points in the release of CAS 1162261-96-2, highlighting the detection of the "Silent Killer" impurity (Protodeboronation).

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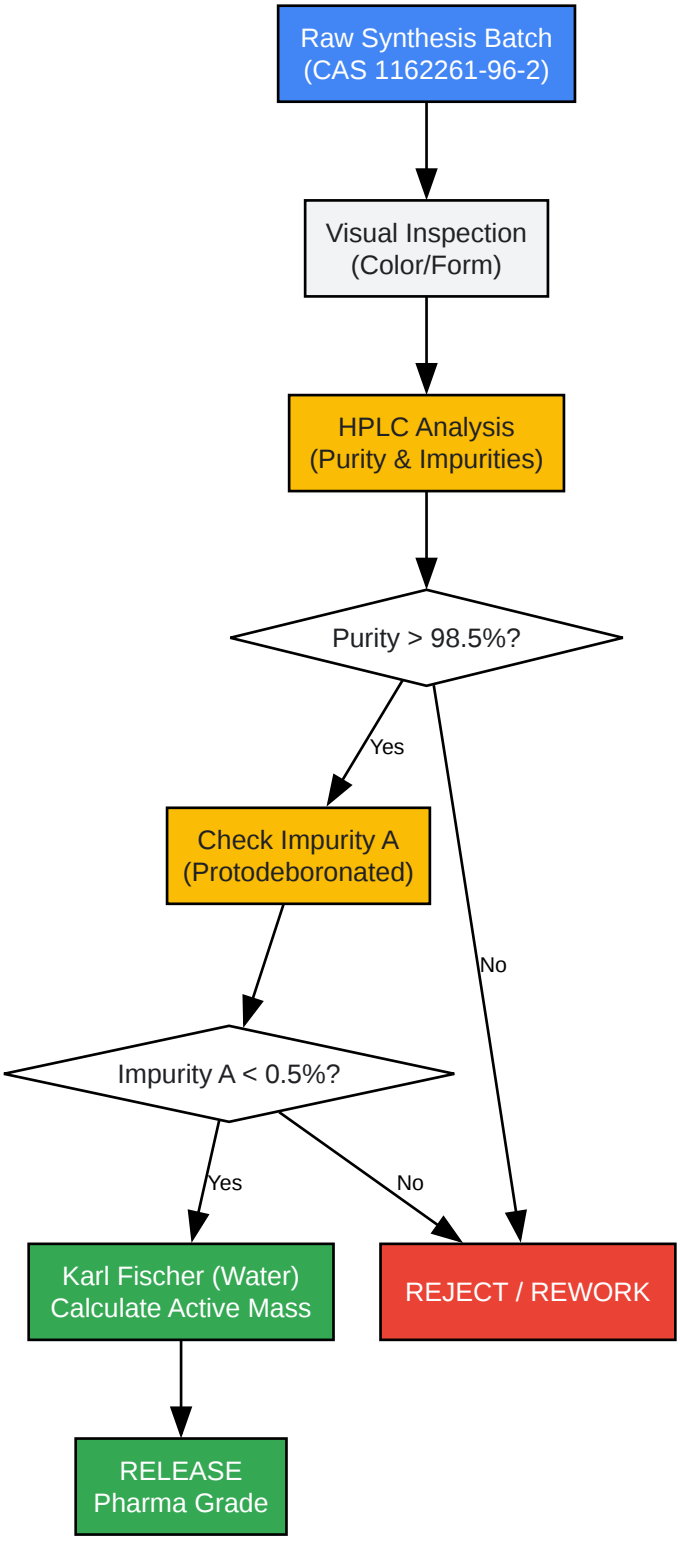

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Caption: QC Decision Tree ensuring strict control over protodeboronated species which compromise reaction stoichiometry.

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Experimental Protocols (Self-Validating Systems)

Protocol A: High-Precision HPLC Purity Assay

To accurately quantify CAS 1162261-96-2 without interference from its boroxine anhydride form.

- Sample Preparation: Dissolve 10 mg of sample in 1 mL of Acetonitrile:Water (50:50). Note: Do not use pure methanol as it may form methyl esters in situ, confusing the chromatogram.
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.
  - B: Acetonitrile.
- Gradient: 5% B to 95% B over 15 minutes.
- Detection: UV at 220 nm (for difluorophenyl absorption) and 254 nm.
- Validation: The peak for the boronic acid may broaden due to interaction with silanols; the boroxine (trimer) usually collapses into the monomer peak under aqueous acidic conditions.

Protocol B: Stoichiometry Correction (The "Active Mass" Calculation)

Boronic acids dehydrate to form boroxines (anhydrides) upon drying. A "100 mg" sample may actually contain more moles of boron than calculated if it is dehydrated.

- Step 1: Measure Water Content (WC%) via Karl Fischer titration.
- Step 2: Calculate Purity (P%) via HPLC.
- Step 3: Calculate Active Mass Factor (AMF):
- Usage: When setting up a reaction requiring 1.0 mmol, weigh out:

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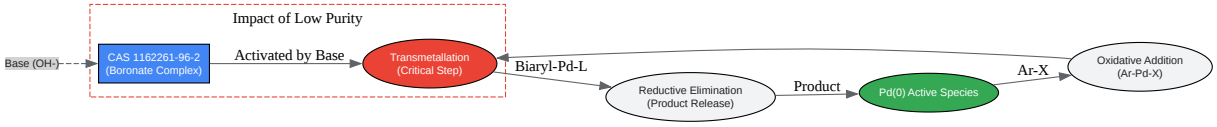
- Trust Factor: This step eliminates "under-dosing" errors common in boronic acid couplings.

Mechanistic Insight: The Suzuki Coupling Pathway

Understanding where the quality of CAS 1162261-96-2 impacts the catalytic cycle.



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Caption: The Transmetallation step (Red) is the bottleneck. Impurities in CAS 1162261-96-2 compete here, slowing turnover.

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